

Application Notes and Protocols: Techniques for Perineural Injection of Lidocaine with Epinephrine

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Compound of Interest

Compound Name: *Epinephrine and lidocaine*

Cat. No.: *B1221957*

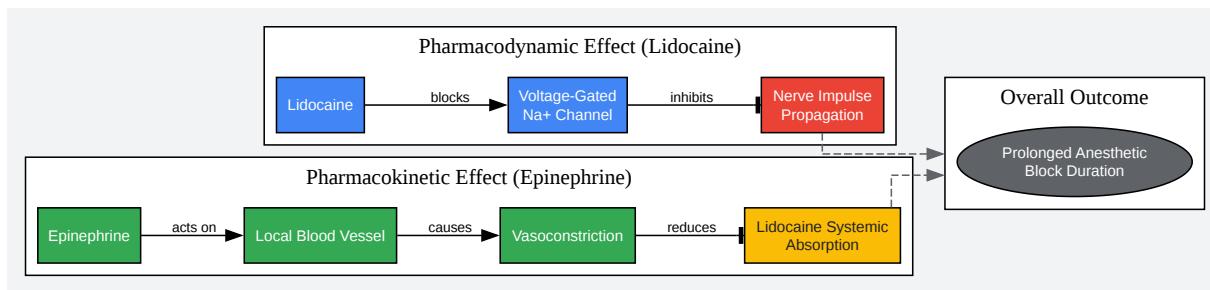
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Introduction

Lidocaine, an amide-type local anesthetic, is widely used in research and clinical settings to produce local or regional anesthesia. Its mechanism involves the blockade of voltage-gated sodium channels, which inhibits the initiation and conduction of nerve impulses.^[1] To prolong the duration of the anesthetic effect and reduce systemic absorption, lidocaine is often combined with epinephrine, a vasoconstrictor.^{[1][2]} Epinephrine constricts local blood vessels, thereby slowing the rate at which lidocaine is cleared from the injection site. This combination not only extends the period of analgesia but also helps to reduce localized bleeding during procedures.^[2] These application notes provide detailed protocols and quantitative data for the perineural use of lidocaine with epinephrine, intended for researchers, scientists, and drug development professionals.

Mechanism of Action

Lidocaine hydrochloride stabilizes the neuronal membrane by inhibiting the ionic fluxes, particularly the influx of sodium ions, required for the initiation and conduction of nerve impulses.^[1] Epinephrine is an α -adrenergic receptor agonist that induces localized vasoconstriction.^[3] This action decreases blood flow in the vicinity of the nerve, which in turn slows the vascular uptake and systemic absorption of lidocaine. The result is a higher and more sustained concentration of the anesthetic at the nerve fiber, leading to a longer and more profound nerve block.^{[4][5]}

[Click to download full resolution via product page](#)**Diagram 1.** Dual mechanism of Lidocaine with Epinephrine.

Quantitative Data Summary

The addition of epinephrine to lidocaine solutions significantly enhances its anesthetic properties. The following tables summarize key quantitative data from preclinical and clinical studies.

Table 1: Comparative Anesthetic Efficacy and Duration

Anesthetic Agent	Concentration	Epinephrine Conc.	Application	Mean Duration of Anesthesia (Hours)	Anesthetic Success	Reference
Lidocaine	2%	None	Digital Nerve Block	4.9	-	[6]
Lidocaine	2%	1:100,000	Digital Nerve Block	10.4	-	[6]
Bupivacaine	0.5%	None	Digital Nerve Block	24.9	-	[6]
Lidocaine	2%	None	Maxillary Molar Infiltration	-	18.75%	[7]
Lidocaine	2%	1:200,000	Maxillary Molar Infiltration	-	72.9%	[7]

| Lidocaine | 2% | 1:80,000 | Maxillary Molar Infiltration | - | 82.3% | [7] |

Table 2: Recommended Dosages and Concentrations for Perineural Injection in Adults

Parameter	Lidocaine without Epinephrine	Lidocaine with Epinephrine	Reference
Maximum Recommended Dose	4.5 - 5 mg/kg	7 mg/kg	[8] [9]
Maximum Total Dose	300 mg	500 mg	[9] [10]
Common Epinephrine Concentrations	N/A	1:100,000 or 1:200,000	[11] [12]

| Typical Lidocaine Concentrations | 1% - 2% | 0.5% - 2% |[\[1\]](#)[\[9\]](#) |

Experimental Protocols

Protocol 1: Ultrasound-Guided Perineural Injection (Translational Model)

This protocol describes a generalized procedure for administering a perineural nerve block using ultrasound guidance, a standard technique for ensuring accuracy and safety.[\[13\]](#)[\[14\]](#)

1. Materials and Reagents

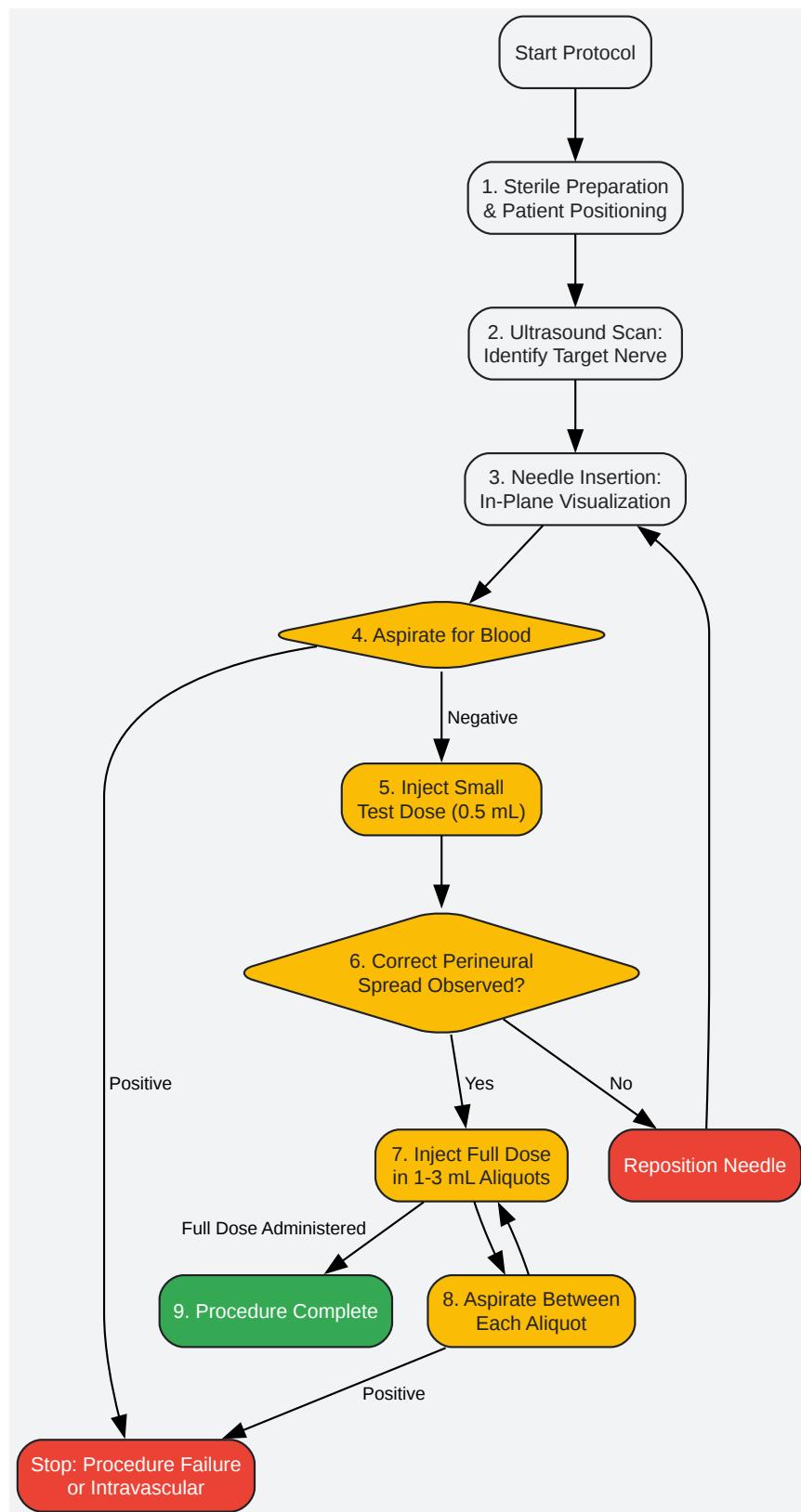
- Ultrasound machine with a high-frequency linear array probe (7.5 MHz or higher).[\[8\]](#)
- Sterile probe cover and sterile ultrasound gel.
- Sterile gloves, drapes, and skin preparation solution (e.g., chlorhexidine).
- Anesthetic solution: e.g., 1% Lidocaine with 1:100,000 Epinephrine.
- Syringes (e.g., 10 mL) for anesthetic injection.[\[8\]](#)
- Needle: 25-27 gauge, 3.5 cm blunt-tip or echogenic needle.[\[8\]](#)
- Monitoring equipment (ECG, blood pressure cuff, pulse oximeter).

2. Preparation

- Obtain informed consent and ensure the patient is in a suitable position.
- Place the ultrasound system in a direct line of sight for the operator.[\[15\]](#)
- Perform a preliminary ultrasound scan to identify the target nerve and surrounding vascular structures.
- Prepare the injection site using a sterile technique.
- Prepare the anesthetic solution. To reduce injection pain, the solution can be buffered by adding 1 mL of 8.4% sodium bicarbonate to every 10 mL of lidocaine with epinephrine solution.[\[11\]](#)[\[16\]](#)

3. Injection Procedure

- Using an in-plane approach, insert the needle parallel to the ultrasound probe, ensuring the entire needle, especially the tip, is visualized at all times.[\[8\]](#)[\[14\]](#)
- Advance the needle tip until it is adjacent to the target nerve, avoiding intraneural placement.
[\[8\]](#)
- Aspirate to confirm the needle is not in a blood vessel.
- Inject a small test dose (0.25-0.5 mL) of anesthetic and observe for correct perineural spread (anechoic fluid surrounding the nerve).[\[8\]](#)
- If the spread is satisfactory, continue to inject the remaining volume in small 1-3 mL aliquots, aspirating between each injection.[\[13\]](#)
- Observe the patient for any signs of discomfort, paresthesia, or systemic toxicity.[\[13\]](#)

[Click to download full resolution via product page](#)**Diagram 2.** Workflow for Ultrasound-Guided Perineural Injection.

Protocol 2: Preclinical Perineural Nerve Block (Rodent Sciatic Nerve Model)

This protocol is adapted from studies investigating the pharmacokinetics and pharmacodynamics of lidocaine with epinephrine in a rat model.[\[4\]](#)[\[5\]](#)

1. Materials and Reagents

- Animal model: Adult Sprague-Dawley rats.
- Anesthetic solutions: 0.5% lidocaine and 0.5% lidocaine with 1:100,000 epinephrine.[\[5\]](#)
- Injection supplies: 1 mL tuberculin syringe with a 27-gauge needle.
- Behavioral testing apparatus: Von Frey filaments or a device for applying a consistent pinch to the toe.
- Tissue collection and analysis equipment (if measuring intraneuronal drug concentration).

2. Anesthetic Preparation

- Prepare sterile solutions of 0.5% lidocaine hydrochloride in saline.
- Prepare the combination solution by adding epinephrine to the 0.5% lidocaine solution to a final concentration of 1:100,000.

3. Injection Procedure

- Anesthetize the rat lightly with isoflurane or another suitable general anesthetic.
- Place the animal in a lateral recumbent position.
- Identify the injection site for the percutaneous sciatic nerve block, typically located by palpating the greater trochanter and the ischial tuberosity.
- Insert the needle perpendicular to the skin until it contacts the femur, then redirect slightly posteriorly.

- Inject 0.1 mL of the designated anesthetic solution slowly over 10-15 seconds.[5]

4. Assessment of Blockade

- At predetermined time points (e.g., 2, 5, 10, 30, 60, 120 minutes post-injection), assess the degree of sensory blockade.[5]
- Apply a consistent stimulus (e.g., toe pinch) to the plantar surface of the hind paw.
- Record the response (e.g., withdrawal reflex). Absence of a withdrawal reflex indicates a successful block.
- For pharmacokinetic studies, animals are euthanized at specified time points, and the sciatic nerve is rapidly excised for analysis of intraneuronal lidocaine content.[5]

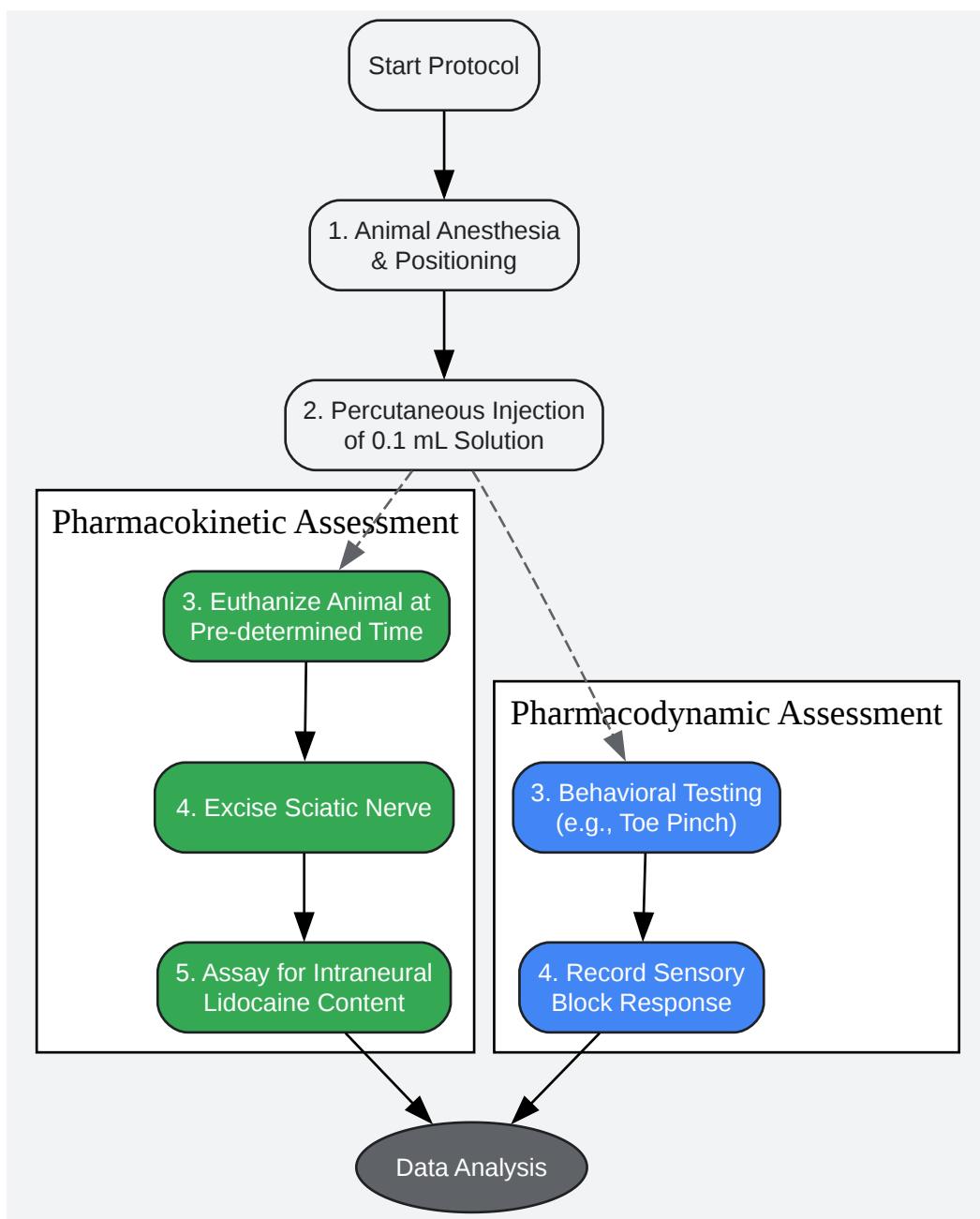
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Diagram 3. Workflow for Preclinical Rodent Nerve Block Study.

Key Considerations for Researchers

- Safety and Toxicity: The primary risk associated with local anesthetics is systemic toxicity from unintentional intravascular injection.^[13] Strict adherence to aspiration before and during injection is critical. A test dose containing epinephrine (e.g., 3 mL of 1.5% lidocaine with 1:200,000 epinephrine) can serve as a warning for intravascular injection by causing a

transient increase in heart rate.[1][9][17] While rare, neurotoxicity is also a concern; epinephrine may slightly increase this risk when mixed with local anesthetics.[3]

- Buffering of Solution: The pH of commercially prepared lidocaine with epinephrine is acidic (pH 3.5-4.5) to maintain epinephrine stability, which can cause pain upon injection.[11] Buffering the solution with sodium bicarbonate to a more physiologic pH (7.3-7.4) can significantly reduce this discomfort.[11][16]
- Use of Adjuvants: Other agents are often studied as adjuvants to prolong nerve blocks. For example, clonidine (an α 2-adrenergic agonist) has been shown to shorten block onset time and prolong the duration of both sensory and motor blockade when added to a lidocaine-epinephrine mixture.[18] Such adjuvants represent an active area of research for optimizing regional anesthesia.

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